

8-Chloroisoquinoline CAS number and molecular weight

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Compound of Interest

Compound Name: 8-Chloroisoquinoline

Cat. No.: B135129

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An In-depth Technical Guide to 8-Chloroisoquinoline

Abstract

This technical guide provides a comprehensive overview of **8-chloroisoquinoline**, a halogenated heterocyclic compound pivotal to advancements in medicinal chemistry and materials science. We delve into its fundamental physicochemical properties, established synthetic methodologies, and critical applications, with a particular focus on its role as a versatile building block in drug discovery. This document is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries, offering expert insights into the practical utility and theoretical underpinnings of this important scaffold. Detailed, field-tested protocols for synthetic transformations are provided to ensure reliable, reproducible outcomes in a laboratory setting.

Introduction

The isoquinoline scaffold is a privileged heterocyclic framework, forming the core of numerous natural products and synthetic pharmaceuticals with a broad spectrum of biological activities.^[1] ^[2] Strategic modification of this core, particularly through halogenation, is a well-established method in medicinal chemistry to modulate a compound's physicochemical and pharmacological profile, including its potency, metabolic stability, and target selectivity.^{[2][3]}

8-Chloroisoquinoline, a specific isomer within this class, has emerged as a compound of significant interest. Its unique electronic properties, conferred by the chlorine atom at the C8 position, make it a valuable precursor for creating complex molecular architectures. It serves as a key intermediate in the synthesis of compounds targeting a range of biological pathways, demonstrating its utility in developing novel therapeutic agents.^[4] This guide will explore the essential technical details of **8-chloroisoquinoline**, from its basic properties to its application in advanced synthetic protocols.

Physicochemical and Structural Properties

A precise understanding of a compound's physical and chemical properties is foundational to its successful application in research and development. **8-Chloroisoquinoline** is typically a white to light yellow crystalline solid.^[4] Key identifying and quantitative data are summarized below.

Property	Value	Source(s)
CAS Number	34784-07-1	[4] [5] [6]
Molecular Formula	C ₉ H ₆ ClN	[4] [5]
Molecular Weight	163.61 g/mol	[4]
Appearance	White to light yellow crystalline powder	[4]
Canonical SMILES	C1=CC2=C(C=NC=C2)C(=C1)Cl	[4]
pKa (Predicted)	4.63 ± 0.23	[4]
Storage Conditions	Room Temperature, Sealed in Dry Conditions	[4] [5]

Synthesis and Mechanistic Considerations

The synthesis of substituted isoquinolines can be challenging, often requiring multi-step sequences to achieve the desired regioselectivity. While specific, detailed protocols for the direct synthesis of **8-chloroisoquinoline** are not extensively detailed in readily available

literature, plausible routes can be inferred from established isoquinoline synthetic methods like the Skraup or Friedländer syntheses, followed by a selective chlorination step.[7]

A common challenge is achieving selective chlorination at the 8-position.[8] One hypothetical approach involves the N-oxidation of isoquinoline, followed by a reaction with a chlorinating agent like phosphorus oxychloride (POCl_3). This process can yield a mixture of chlorinated isomers, necessitating careful purification by column chromatography to isolate the desired 8-chloro derivative.[8] The rationale behind N-oxidation is to alter the electron density of the isoquinoline ring system, thereby directing the electrophilic chlorination to specific positions.

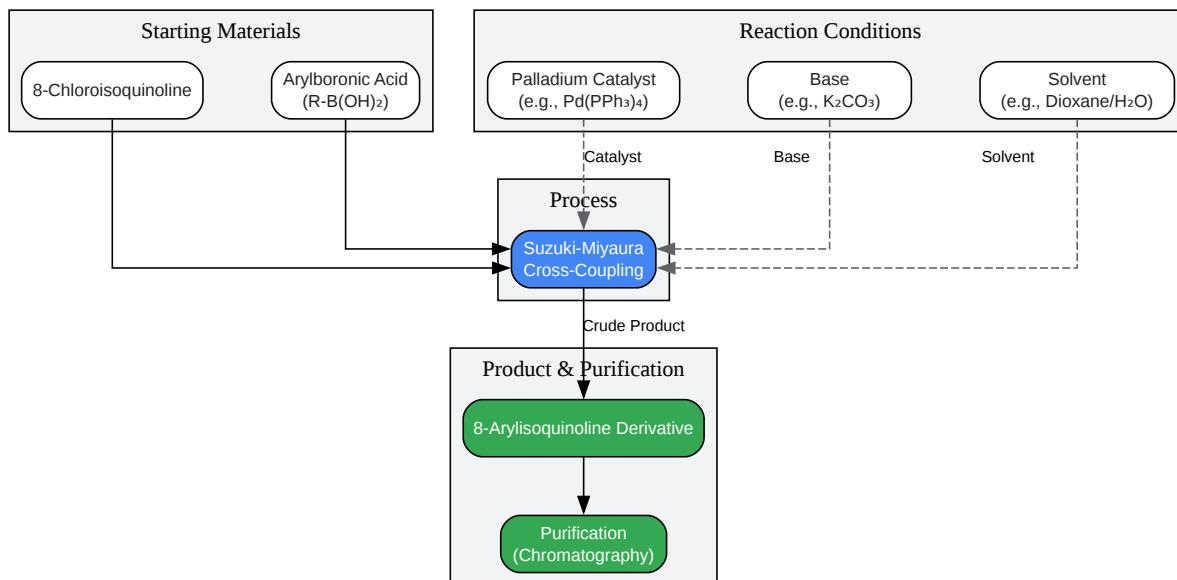
Applications in Drug Discovery and Organic Synthesis

The true value of **8-chloroisoquinoline** lies in its utility as a versatile chemical intermediate. The chlorine atom serves as a reactive handle for introducing further molecular complexity, primarily through palladium-catalyzed cross-coupling reactions.[9][10][11] These reactions are cornerstones of modern organic synthesis and have revolutionized pharmaceutical development.[10][12]

Key Applications:

- **Building Block for Pharmaceuticals:** **8-Chloroisoquinoline** is used to synthesize more complex molecules with potential biological activities, including antitumor and antimicrobial properties.[4]
- **Palladium-Catalyzed Cross-Coupling Reactions:** It is an excellent substrate for reactions such as the Suzuki-Miyaura (coupling with boronic acids), Buchwald-Hartwig (amination), and Sonogashira (coupling with alkynes) reactions.[9][11] These methods allow for the precise formation of carbon-carbon and carbon-heteroatom bonds, which is critical for building libraries of diverse compounds in drug discovery campaigns.[12]

The workflow for such a synthetic modification is visualized below.



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